

Physical properties of 4-Bromo-2,1,3-benzothiadiazole

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Compound of Interest

Compound Name: 4-Bromo-2,1,3-benzothiadiazole

Cat. No.: B1270332

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An In-depth Technical Guide on the Physical Properties of **4-Bromo-2,1,3-benzothiadiazole**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Bromo-2,1,3-benzothiadiazole**, a key building block in the synthesis of functional organic materials. This document consolidates essential data, outlines detailed experimental protocols, and presents logical workflows to support research and development activities.

Core Physical and Chemical Properties

4-Bromo-2,1,3-benzothiadiazole is a heterocyclic compound frequently utilized in the fields of materials science and organic chemistry.^[1] Its unique electronic properties make it a valuable precursor for synthesizing materials used in optoelectronics, such as organic light-emitting diodes (OLEDs) and photovoltaic devices.^{[2][3]}

Data Summary

The quantitative physical and chemical data for **4-Bromo-2,1,3-benzothiadiazole** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ BrN ₂ S	[4][5]
Molecular Weight	215.07 g/mol	[4][5][6]
CAS Number	22034-13-5	[4][5]
Appearance	White to off-white solid; White to light yellow crystalline powder	[1][7]
Melting Point	80 °C	[7][8][9]
Boiling Point	272.2 °C at 760 mmHg	[7][8][10]
Density	1.859 g/cm ³ (Predicted: 1.859 ± 0.06 g/cm ³)	[7][8]
Solubility	Sparingly soluble in water	[1]
Vapor Pressure	0.0103 mmHg at 25°C	[8]
Flash Point	118.4 °C	[8][10]
Refractive Index	1.733	[8]
pKa	-1.02 ± 0.45 (Predicted)	[1][7]
Storage Temperature	2-8°C	[7]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **4-Bromo-2,1,3-benzothiadiazole** are crucial for obtaining high-purity material for subsequent applications.

Protocol 1: Synthesis from 2,1,3-Benzothiadiazole

This protocol details a common method for the bromination of 2,1,3-benzothiadiazole.[4][7]

Materials:

- 2,1,3-benzothiadiazole

- 48% Hydrobromic acid solution
- Bromine
- Dichloromethane
- Aqueous sodium sulfate
- Saturated aqueous sodium bicarbonate
- Anhydrous sodium sulfate
- Hexane
- Ethyl acetate

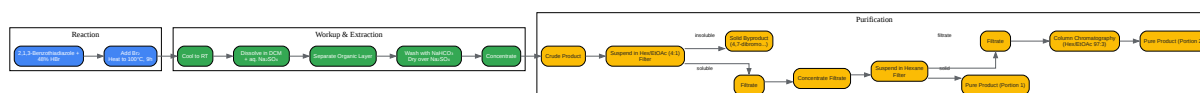
Procedure:

- Reaction Setup: In a round-bottomed flask equipped with a reflux condenser, add 25.0 g (183.7 mmol) of 2,1,3-benzothiadiazole and 150 mL of 48% hydrobromic acid solution.[4]
- Bromination: Heat the mixture to 100 °C. Slowly add 8.5 mL (165.4 mmol) of bromine. Maintain the reaction at 100 °C with stirring for 9 hours.[4]
- Cooling and Extraction: After 9 hours, cool the reaction to room temperature. Add 200 mL of dichloromethane to dissolve the precipitated solid, followed by 100 mL of aqueous sodium sulfate.[4]
- Workup: Separate the organic layer. Wash it with a saturated aqueous sodium bicarbonate solution, and then dry it over anhydrous sodium sulfate.[4][7]
- Concentration: Remove the solvent by concentration under reduced pressure to obtain the crude product.[4]
- Purification:
 - Suspend the crude product in 200 mL of a hexane/ethyl acetate (4:1, v/v) mixed solvent.

- Filter the suspension to remove the insoluble by-product, 4,7-dibromo-2,1,3-benzothiadiazole.[7]
- Concentrate the filtrate and re-suspend the resulting solid in 200 mL of hexane.
- Collect the solid by filtration to yield a portion of the product.[4]
- Further concentrate the filtrate and purify by column chromatography using hexane/ethyl acetate (97:3, v/v) as the eluent to obtain additional product.[4][7]

Visualizations: Workflows and Applications

Diagrams created using Graphviz illustrate key processes involving **4-Bromo-2,1,3-benzothiadiazole**.



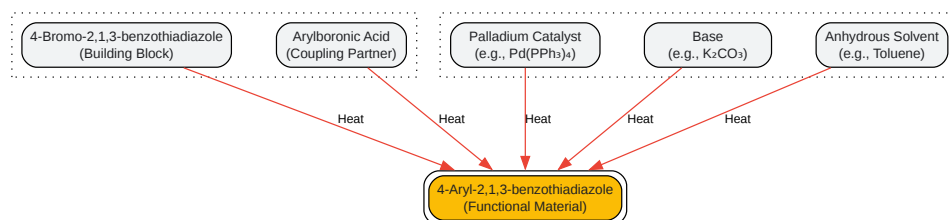
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Caption: Synthesis and purification workflow for **4-Bromo-2,1,3-benzothiadiazole**.

Application in Suzuki-Miyaura Cross-Coupling

Reactants

Reaction Conditions

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Caption: Role as a building block in Suzuki-Miyaura cross-coupling reactions.

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